

Introduction to Levulinic-d5 Acid: A Key Isotopic Analogue

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Levulinic-d5 Acid

CAS No.: 1206185-52-5

Cat. No.: B590971

[Get Quote](#)

Levulinic-d5 Acid (3,3,5,5,5-pentadeuterio-4-oxopentanoic acid) is a stable isotope-labeled form of Levulinic Acid.[1][2] Levulinic acid itself is a highly versatile platform chemical, often derived from the degradation of cellulose, with broad applications in the synthesis of biofuels, pharmaceuticals, and various value-added chemicals.[3][4][5][6] In the context of advanced scientific research, particularly within drug development and metabolic studies, the deuterated analogue, **Levulinic-d5 Acid**, serves a critical role.

The strategic replacement of five hydrogen atoms with deuterium, a stable, non-radioactive heavy isotope of hydrogen, imparts a specific mass shift without significantly altering the compound's chemical properties.[7] This characteristic makes **Levulinic-d5 Acid** an ideal internal standard for quantitative analyses using mass spectrometry, where it helps correct for sample matrix effects and variations during sample processing and instrument analysis.[7] Furthermore, its use in pharmacokinetic and drug metabolism (DMPK) studies allows researchers to trace the metabolic fate of levulinic acid-based compounds with high precision.

This guide provides a detailed examination of the fundamental properties of **Levulinic-d5 Acid**, focusing on its molecular weight and the critical methodologies for assessing its isotopic purity,

tailored for researchers, scientists, and drug development professionals who rely on the accuracy and reliability of such labeled compounds.

Molecular Weight: Theoretical vs. Non-Labeled Compound

The molecular weight of a compound is a fundamental physical property derived from the sum of the atomic masses of its constituent atoms. For an isotopically labeled compound like **Levulinic-d5 Acid**, this calculation must account for the heavier deuterium isotope.

The chemical formula for non-labeled Levulinic Acid is $C_5H_8O_3$.^{[8][9]} Its molecular weight is approximately 116.12 g/mol.^{[8][10][11]} In **Levulinic-d5 Acid**, five specific hydrogen atoms are replaced by deuterium atoms, resulting in the molecular formula $C_5H_3D_5O_3$. The IUPAC name, 3,3,5,5,5-pentadeuterio-4-oxopentanoic acid, precisely describes the locations of these substitutions.^[1]

The increase in mass is directly attributable to the mass difference between deuterium (atomic mass ≈ 2.014 amu) and protium (the common isotope of hydrogen, atomic mass ≈ 1.008 amu). This substitution leads to a significant and easily detectable mass shift. The computed molecular weight for **Levulinic-d5 Acid** is 121.15 g/mol.^[1]

Data Summary: Levulinic Acid vs. Levulinic-d5 Acid

Property	Levulinic Acid	Levulinic-d5 Acid
Chemical Formula	$C_5H_8O_3$ ^{[8][11]}	$C_5H_3D_5O_3$
IUPAC Name	4-Oxopentanoic acid ^{[4][11]}	3,3,5,5,5-pentadeuterio-4-oxopentanoic acid ^[1]
Average Molecular Weight	~ 116.12 g/mol ^{[8][10]}	~ 121.15 g/mol ^[1]
Mass Difference	N/A	+5.03 g/mol

Isotopic Purity: A Critical Parameter for Quantitative Accuracy

Isotopic purity (or isotopic enrichment) is a measure of the percentage of a compound that contains the desired number of isotopic labels. For **Levulinic-d5 Acid**, ideal isotopic purity would be 100%, meaning every molecule contains exactly five deuterium atoms. In practice, chemical synthesis results in a distribution of isotopologues (e.g., d0, d1, d2, d3, d4, and d5 species).

High isotopic purity is paramount for several reasons:

- **Quantitative Accuracy:** When used as an internal standard, the presence of unlabeled (d0) species in the standard can artificially inflate the signal of the target analyte, leading to underestimation of the analyte's true concentration.
- **Assay Sensitivity:** A higher enrichment of the target d5 isotopologue provides a stronger, more distinct signal, improving the signal-to-noise ratio and the overall sensitivity of the analytical method.
- **Metabolic Studies:** In metabolic tracing, the precise level of deuteration must be known to accurately model metabolic pathways and flux rates.

Therefore, a robust and validated analytical workflow to confirm both the degree and location of isotopic labeling is not just a quality control measure but a prerequisite for generating reliable scientific data.

Analytical Techniques for Isotopic Purity Determination

A combination of mass spectrometry and nuclear magnetic resonance spectroscopy provides a comprehensive characterization of deuterated compounds, confirming both the mass increase and the specific sites of labeling.^{[12][13]}

Mass Spectrometry (MS)

Mass spectrometry is the primary technique for determining the molecular weight and assessing the distribution of isotopologues.^[14] Both Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) are effective for this purpose, with the choice depending on the compound's volatility and thermal stability.^[13]

- Principle of Causality: MS separates ions based on their mass-to-charge ratio (m/z). A sample of **Levulinic-d5 Acid** will produce a cluster of molecular ions corresponding to the different isotopologues. The mass spectrum will show a base peak for the d5 species (e.g., at m/z 121 for $[M]^+$ or 120 for $[M-H]^-$) and smaller peaks for d4, d3, etc., as well as the unlabeled d0 species. The relative intensity of these peaks allows for the direct calculation of the isotopic distribution and overall purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While MS confirms the overall degree of deuteration, NMR spectroscopy is the definitive technique for verifying the exact positions of the deuterium atoms.[\[12\]](#)[\[13\]](#)

- ^1H NMR (Proton NMR): This technique provides information about the hydrogen atoms in a molecule. In a high-purity sample of **Levulinic-d5 Acid**, the proton signals corresponding to the C3 and C5 positions should be significantly diminished or absent entirely. By integrating the remaining proton signals (at C2) and comparing them to a known internal standard or a reference signal, one can calculate the percentage of deuteration at the labeled sites.
- ^2H NMR (Deuterium NMR): This less common but powerful technique directly detects the deuterium nuclei.[\[15\]](#)[\[16\]](#) A ^2H NMR spectrum of **Levulinic-d5 Acid** would show signals at the chemical shifts corresponding to the C3 and C5 positions, providing unambiguous confirmation that the labeling has occurred at the intended sites.

Experimental Protocol: Isotopic Purity of Levulinic-d5 Acid by LC-MS

This protocol outlines a self-validating system for the determination of isotopic purity. The inclusion of both the labeled standard and its non-labeled analogue allows for direct comparison and robust data interpretation.

Objective: To determine the isotopic distribution and purity of a **Levulinic-d5 Acid** sample.

Materials:

- **Levulinic-d5 Acid** sample
- Levulinic Acid (non-labeled) reference standard

- LC-MS grade water with 0.1% formic acid (Mobile Phase A)
- LC-MS grade acetonitrile with 0.1% formic acid (Mobile Phase B)
- LC-MS vials and caps

Methodology:

- Standard and Sample Preparation:
 1. Prepare a stock solution of **Levulinic-d5 Acid** at 1 mg/mL in acetonitrile.
 2. Prepare a stock solution of non-labeled Levulinic Acid at 1 mg/mL in acetonitrile.
 3. Create a working solution of **Levulinic-d5 Acid** by diluting the stock solution to 1 µg/mL with 50:50 water:acetonitrile.
 4. Create a working solution of non-labeled Levulinic Acid at 1 µg/mL with 50:50 water:acetonitrile. This serves as a retention time and fragmentation reference.
- Liquid Chromatography (LC) Parameters:
 - Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm particle size).
Causality: A C18 column provides good retention and peak shape for this polar keto acid.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 2 µL.
 - Column Temperature: 40 °C.
 - Mobile Phase Gradient:
 - 0-0.5 min: 5% B
 - 0.5-3.0 min: Ramp from 5% to 95% B
 - 3.0-4.0 min: Hold at 95% B

- 4.0-4.1 min: Return to 5% B
- 4.1-5.0 min: Equilibrate at 5% B
- Mass Spectrometry (MS) Parameters:
 - Ionization Source: Electrospray Ionization (ESI), Negative Mode. Causality: The carboxylic acid group is readily deprotonated, making negative mode ESI highly sensitive for this analyte ($[M-H]^-$).
 - Scan Type: Full Scan.
 - Mass Range: m/z 50-200. Causality: This range comfortably covers the expected deprotonated molecular ions for both the labeled (m/z 120.1) and unlabeled (m/z 115.1) forms.
 - Capillary Voltage: 3.0 kV.
 - Source Temperature: 150 °C.
 - Desolvation Temperature: 400 °C.
- Data Acquisition and Analysis:
 1. Inject the non-labeled Levulinic Acid standard to confirm the retention time and the m/z of the $[M-H]^-$ ion (115.1).
 2. Inject the **Levulinic-d5 Acid** sample.
 3. Extract the ion chromatograms for the expected $[M-H]^-$ ions of all relevant isotopologues:
 - d0: m/z 115.1
 - d1: m/z 116.1
 - d2: m/z 117.1
 - d3: m/z 118.1

- d4: m/z 119.1

- d5: m/z 120.1

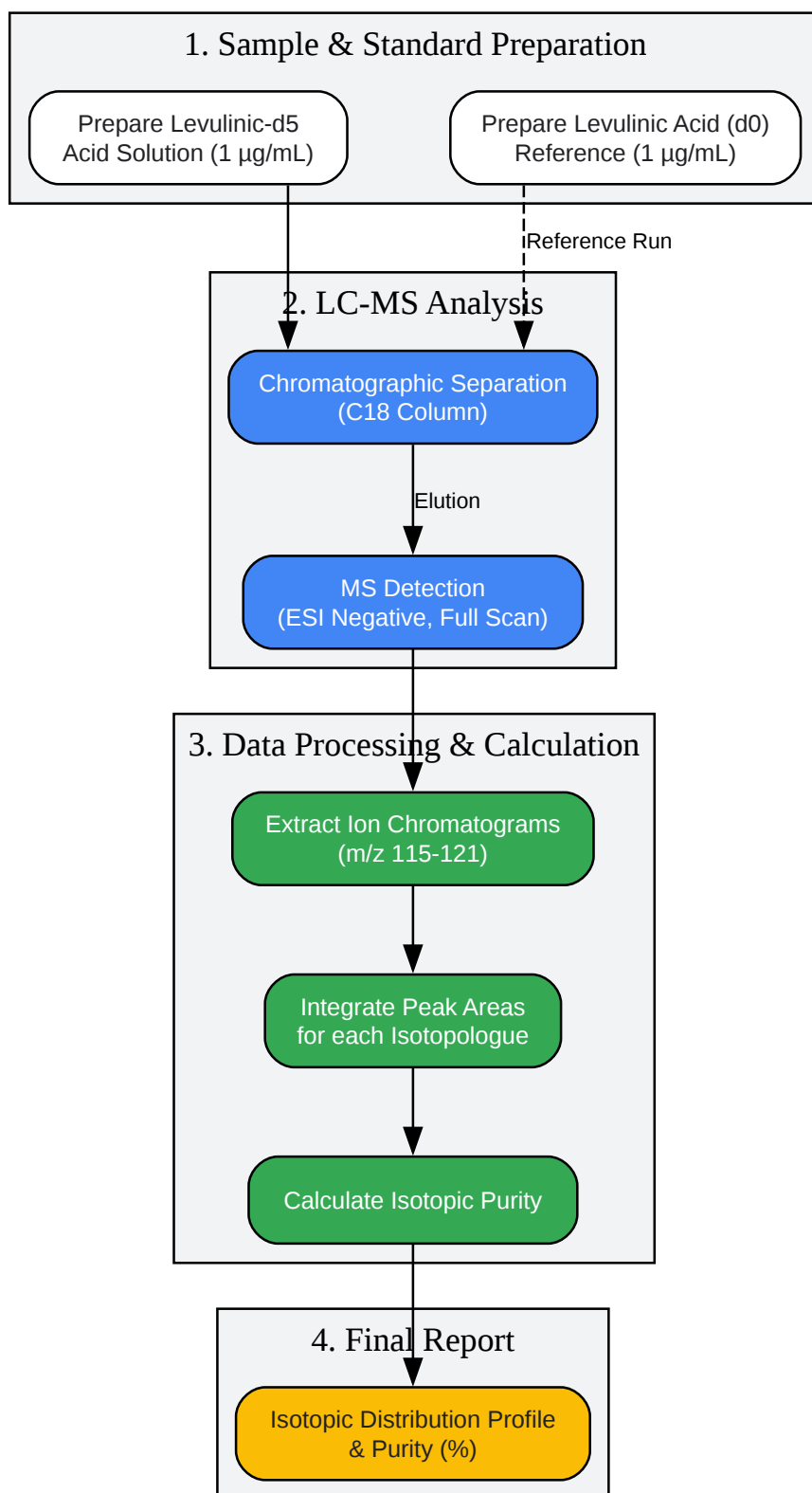
4. Integrate the peak area for each isotopologue.

5. Calculate the isotopic purity using the following formula:

- % Isotopic Purity = $\frac{\text{Area(d5)}}{\text{Sum of Areas of all isotopologues}} \times 100$

Workflow Visualization

The following diagram illustrates the logical flow of the isotopic purity assessment process.



[Click to download full resolution via product page](#)

Caption: Workflow for Isotopic Purity Assessment of **Levulinic-d5 Acid**.

Conclusion

Levulinic-d5 Acid is an indispensable tool in modern analytical and pharmaceutical research. A thorough understanding of its molecular weight and, more importantly, its isotopic purity is fundamental to its effective application. The mass difference imparted by deuterium labeling makes it an excellent internal standard, but its reliability is directly contingent on its isotopic enrichment. By employing a multi-faceted analytical approach, combining the quantitative power of mass spectrometry with the structural confirmation of NMR spectroscopy, researchers can ensure the integrity of their labeled standards. This validation is a cornerstone of producing accurate, reproducible, and trustworthy data in drug development and beyond.

References

- Consolidated Chemical. Levulinic Acid | Food Grade. [\[Link\]](#)
- Ataman Kimya. LEVULINIC ACID. [\[Link\]](#)
- National Center for Biotechnology Information. **Levulinic-d5 Acid**. PubChem Compound Database. [\[Link\]](#)
- News. Levulinic acid is an organic compound with the molecular formula C₅H₈O₃. [\[Link\]](#)
- MDPI. Levulinic Acid Is a Key Strategic Chemical from Biomass. [\[Link\]](#)
- Wikipedia. Levulinic acid. [\[Link\]](#)
- PubMed. A review on biomass-derived levulinic acid for application in drug synthesis. [\[Link\]](#)
- PubMed. Clean Production of Levulinic Acid from Fructose and Glucose in Salt Water by Heterogeneous Catalytic Dehydration. [\[Link\]](#)
- ResolveMass Laboratories Inc. Deuterated Standards for LC-MS Analysis. [\[Link\]](#)
- Royal Society of Chemistry. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR. [\[Link\]](#)
- Aalto Research Portal. Extraction of Levulinic Acid from Aqueous Solution Using Trioctylamine at Different Temperatures. [\[Link\]](#)

- Wikipedia. Isotopic analysis by nuclear magnetic resonance. [[Link](#)]
- ResearchGate. Synthesis, Characterization and Catalytic Activity of UiO-66-NH₂ in the Esterification of Levulinic Acid. [[Link](#)]
- Spectroscopy Online. Hydrogen–Deuterium Exchange Mass Spectrometry. [[Link](#)]
- Technology Networks. Levulinic Acid: Types and Versatile Applications in Science and Industry. [[Link](#)]
- ACS Publications. Isotopic Labeling for Determination of Enantiomeric Purity by ²H NMR Spectroscopy. [[Link](#)]
- ResearchGate. A review on biomass-derived levulinic acid for application in drug synthesis. [[Link](#)]
- Chemical Engineering Transactions. Catalytic Esterification of Levulinic Acid to Alkyl Levulinate: Liquid Product Analysis and Separation Study via Extraction. [[Link](#)]
- Pubs.RSC.org. Isotopic labeling for determination of enantiomeric purity by ²H NMR spectroscopy. [[Link](#)]
- AIP Publishing. Efficient calculation of NMR isotopic shifts: Difference-dedicated vibrational perturbation theory. [[Link](#)]
- YouTube. Analytical Characterization of Deuterated Compounds: Combining NMR, GC-MS, and LC-MS Techniques. [[Link](#)]
- ResolveMass Laboratories Inc. Analytical Characterization of Deuterated Compounds: Combining NMR, GC-MS, and LC-MS Techniques. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Levulinic-d5 Acid | C5H8O3 | CID 131667835 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. Levulinic acid - Wikipedia \[en.wikipedia.org\]](#)
- [5. A review on biomass-derived levulinic acid for application in drug synthesis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Clean Production of Levulinic Acid from Fructose and Glucose in Salt Water by Heterogeneous Catalytic Dehydration - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. resolvemass.ca \[resolvemass.ca\]](#)
- [8. consolidated-chemical.com \[consolidated-chemical.com\]](#)
- [9. Levulinic acid is an organic compound with the molecular formula C5H8O3 - News - Zibo Anquan Chemical Chemical Co., - Anquan Chemical \[zbaqchem.com\]](#)
- [10. 123-76-2 CAS MSDS \(Levulinic acid\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [11. Origin Materials - Origin Materials \[originmaterials.com\]](#)
- [12. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [13. resolvemass.ca \[resolvemass.ca\]](#)
- [14. spectroscopyonline.com \[spectroscopyonline.com\]](#)
- [15. pubs.acs.org \[pubs.acs.org\]](#)
- [16. Isotopic labeling for determination of enantiomeric purity by 2H NMR spectroscopy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Introduction to Levulinic-d5 Acid: A Key Isotopic Analogue]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b590971/docs#introduction-to-levulinic-d5-acid-a-key-isotopic-analogue\]](https://www.benchchem.com/product/b590971/docs#introduction-to-levulinic-d5-acid-a-key-isotopic-analogue)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)